

Biological Activity of Iridoid Glycosides from Patrinia: A Technical Guide

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Compound of Interest

Compound Name: *Patrinoside*

Cat. No.: *B1197136*

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Introduction

The genus *Patrinia*, belonging to the Valerianaceae family, has a long history of use in traditional medicine, particularly in Asia, for treating a variety of ailments including inflammation, cancer, and neurodegenerative diseases.[1][2] Modern phytochemical research has identified iridoid glycosides as one of the major classes of bioactive constituents responsible for the therapeutic effects of *Patrinia* species.[3] These monoterpenoid-derived compounds exhibit a wide spectrum of pharmacological activities, including cytotoxic, anti-inflammatory, neuroprotective, and hypoglycemic effects.[2][3] This technical guide provides a comprehensive overview of the biological activities of iridoid glycosides isolated from *Patrinia*, with a focus on quantitative data, detailed experimental protocols, and the underlying signaling pathways.

Quantitative Biological Activity Data

The following tables summarize the quantitative data on the cytotoxic and anti-inflammatory activities of various iridoid glycosides isolated from *Patrinia* species.

Table 1: Cytotoxic Activity of Iridoid Glycosides from *Patrinia*

Compound	Cell Line	IC50 (μM)	Source
Compound 39	HL-60	1.4	[3]
Compound 43	HL-60	1.2	[3]
Compound 39	SMMC-7721	Comparable to Cisplatin	[3]
Compound 39	SW480	Comparable to Cisplatin	[3]
Patriscabioin A	HL-60	27.6	[4]
Patriscabioin C	HL-60	1.2	[4]
Patriscabioin E	HL-60	Not specified, but showed activity	[4]
Compound 98	PC-3M	Data available	[3]
Compound 64	PC-3M	Data available	[3]
Compound 65	PC-3M	Data available	[3]
Compound 67	PC-3M	Data available	[3]
Compound 35	PC-3M	Data available	[3]
Compound 98	SGC-7901	Data available	[3]
Compound 64	SGC-7901	Data available	[3]
Compound 65	SGC-7901	Data available	[3]
Compound 67	SGC-7901	Data available	[3]
Compound 35	SGC-7901	Data available	[3]

Table 2: Anti-inflammatory Activity of Iridoid Glycosides from Patrinia

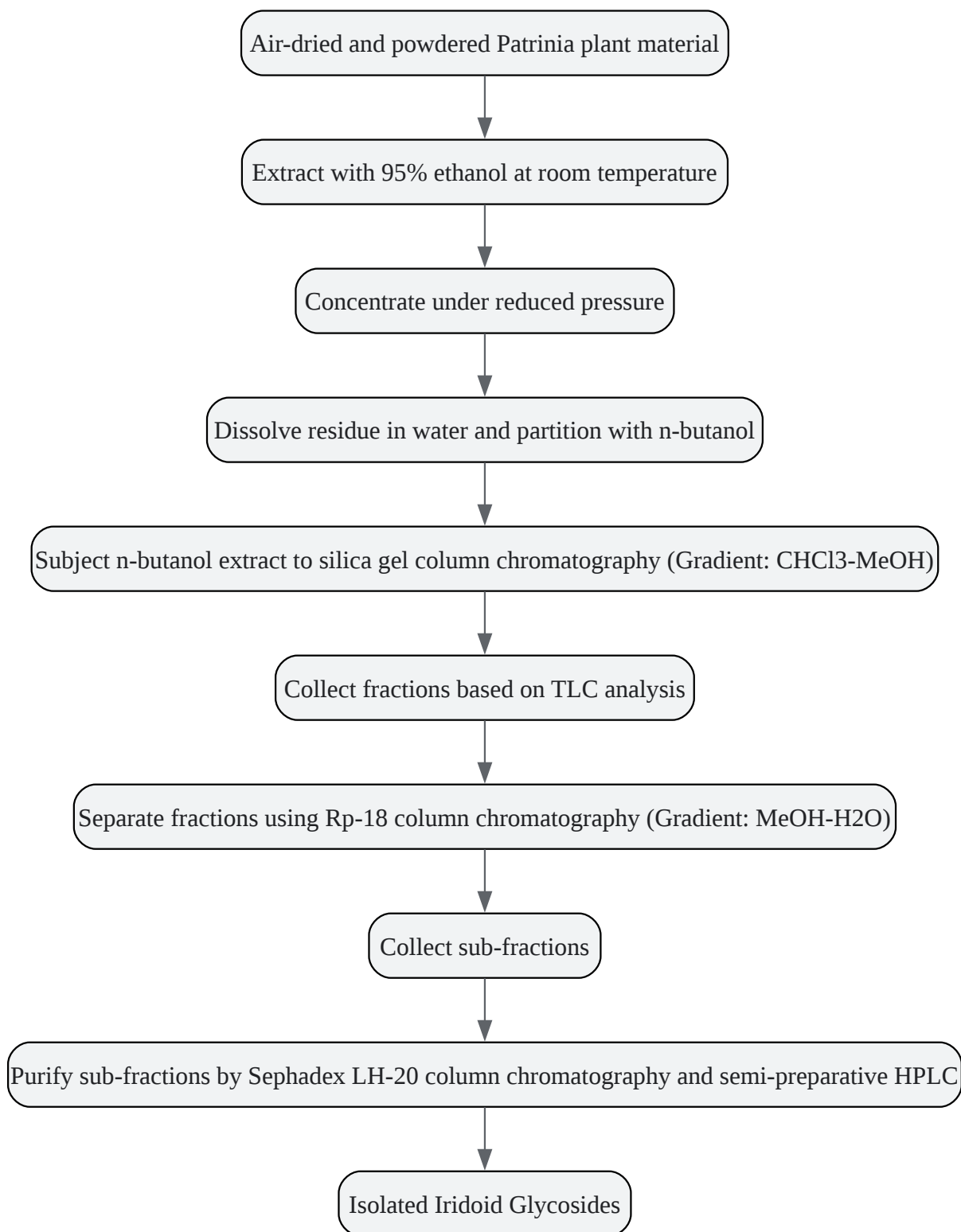
Compound	Assay	Cell Line	IC50 (μM)	Source
Isovaltrate isovaleroyloxyhy drin	NO Production	Not specified	19.00	[5]
Compound 4 (P. heterophylla)	NO Production	BV-2	6.48	[1][2]
Compound 2 (P. heterophylla)	NO Production	RAW 264.7	12	[1]
(+)-1a	NO Production	RAW 264.7	14.3 ± 1.6	[1]
(-)-1b	NO Production	RAW 264.7	Not specified	[1]
Compound 5	NO Production	RAW 264.7	Not specified	[1]
Compound 6	NO Production	RAW 264.7	Not specified	[1]
Compound 7	NO Production	RAW 264.7	41.4 ± 3.1	[1]

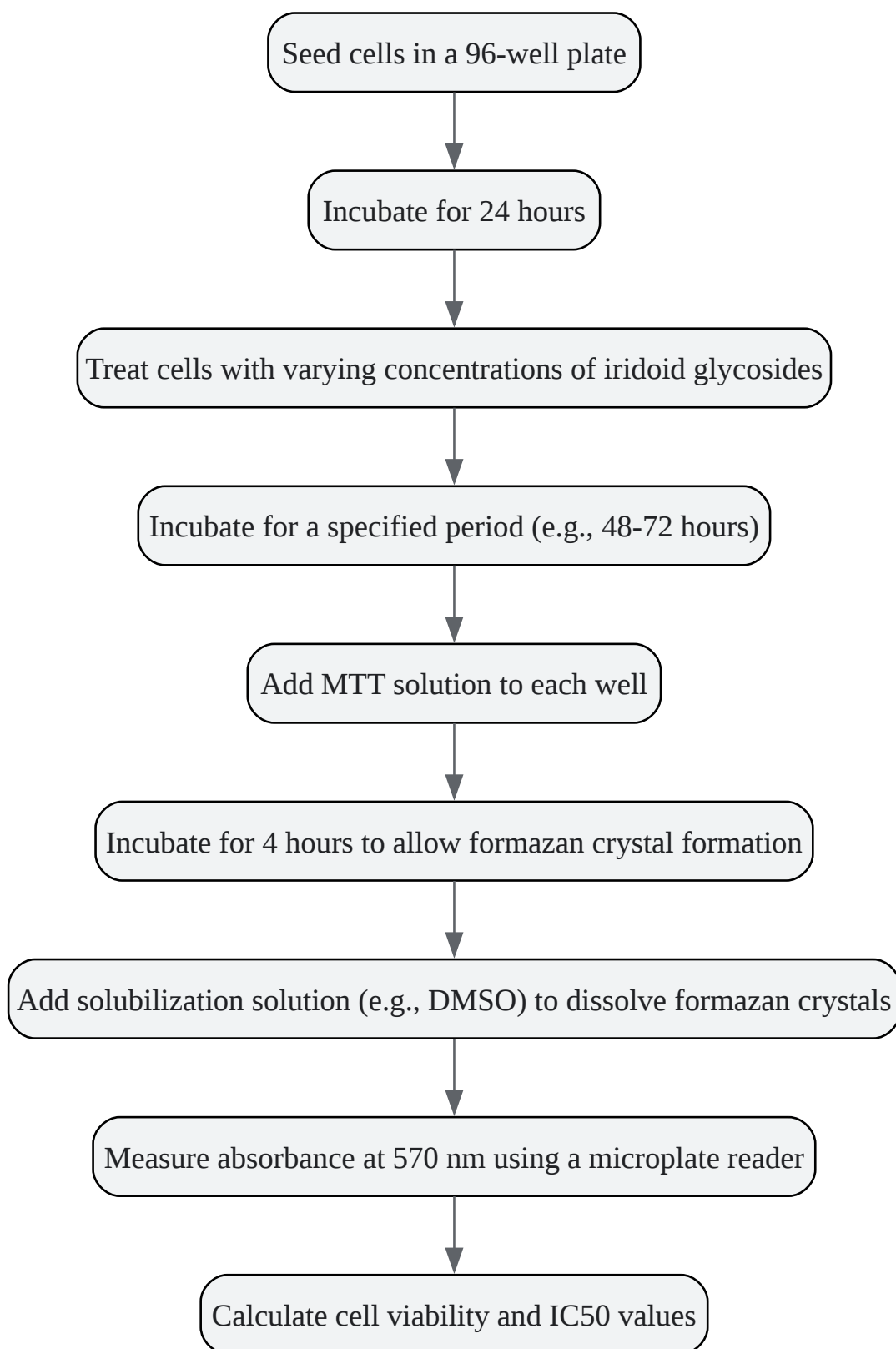
Experimental Protocols

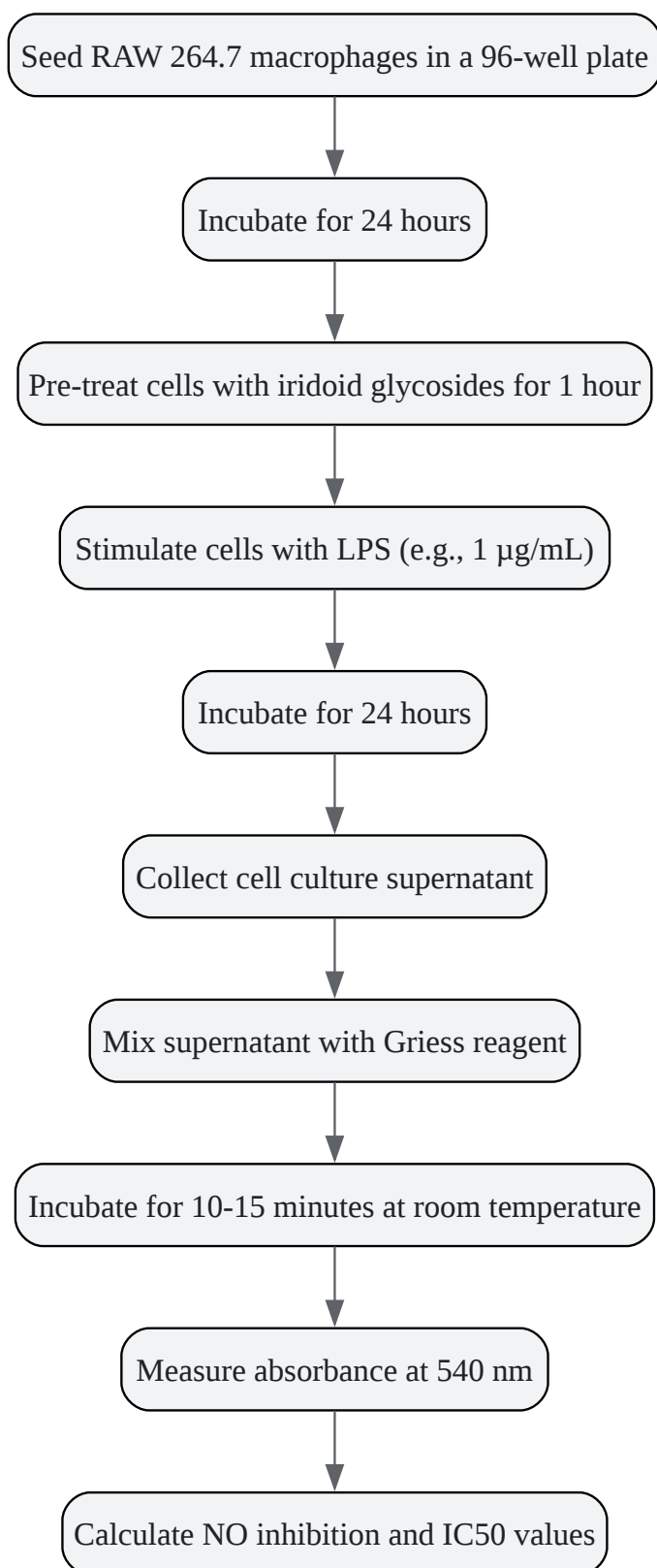
This section provides detailed methodologies for key experiments used to evaluate the biological activities of iridoid glycosides from *Patrinia*.

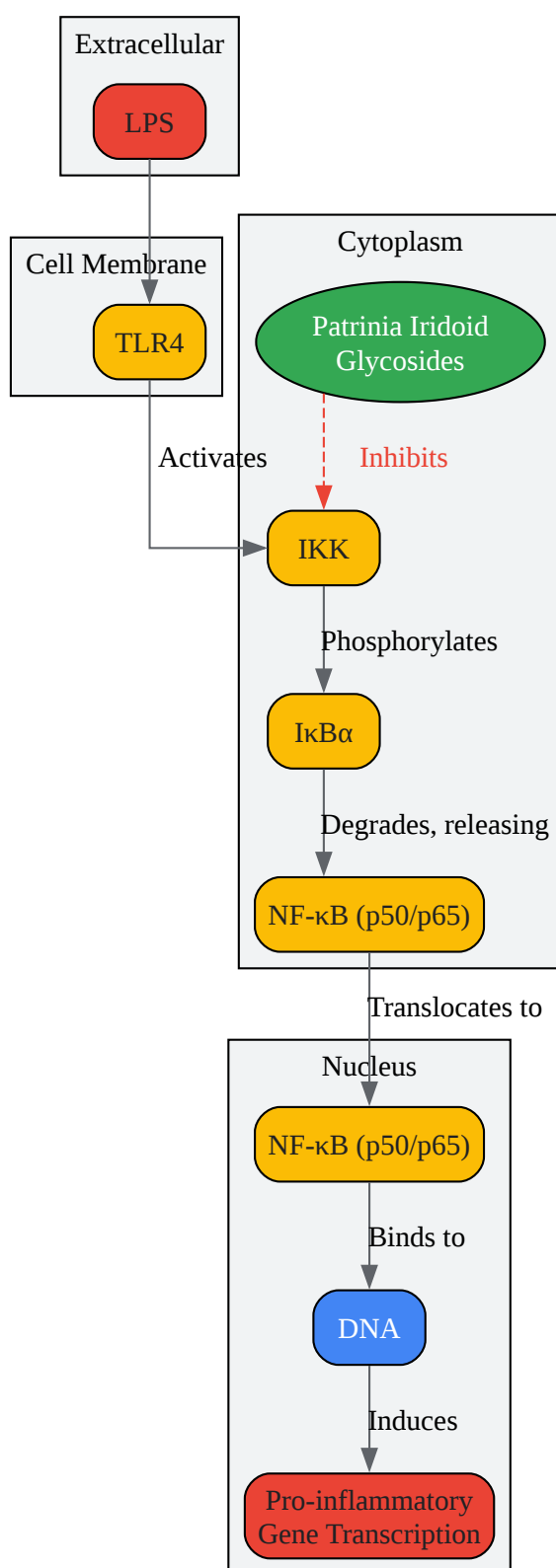
Extraction and Isolation of Iridoid Glycosides

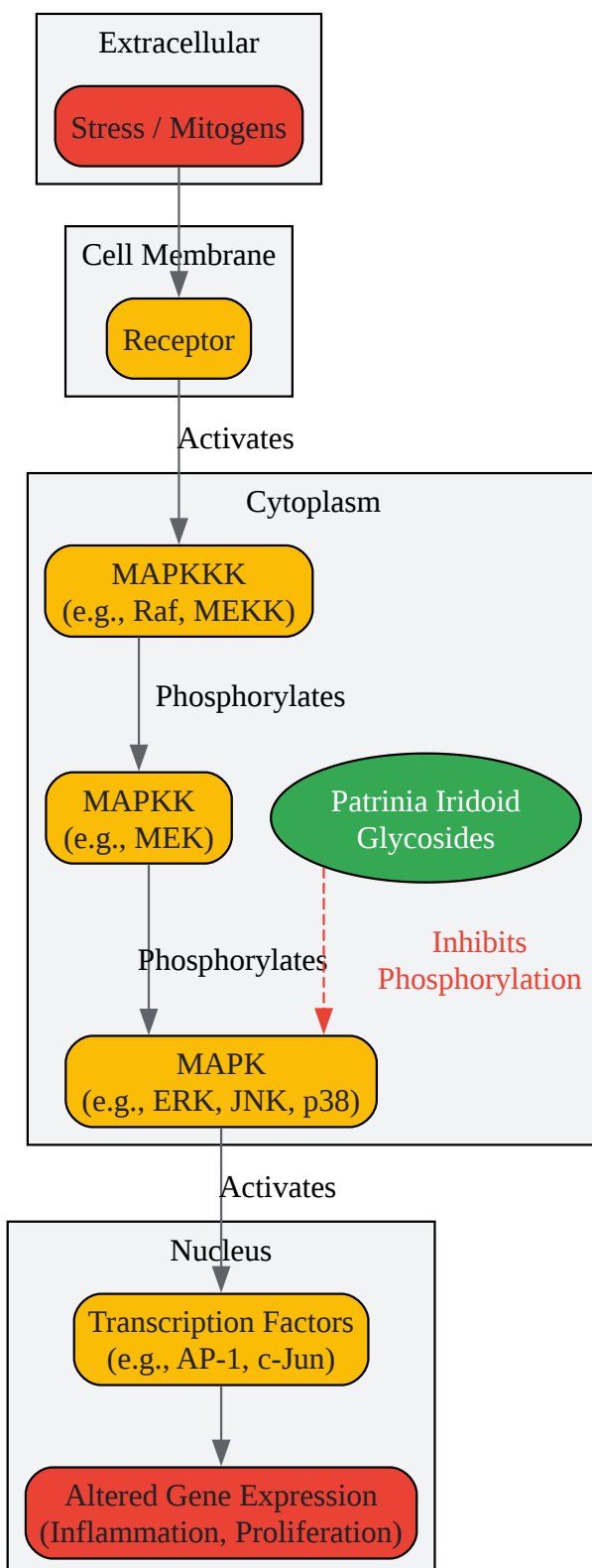
The following is a general protocol for the extraction and isolation of iridoid glycosides from *Patrinia* species.[6][7] Specific solvents and chromatographic conditions may need to be optimized depending on the target compounds and the plant material.

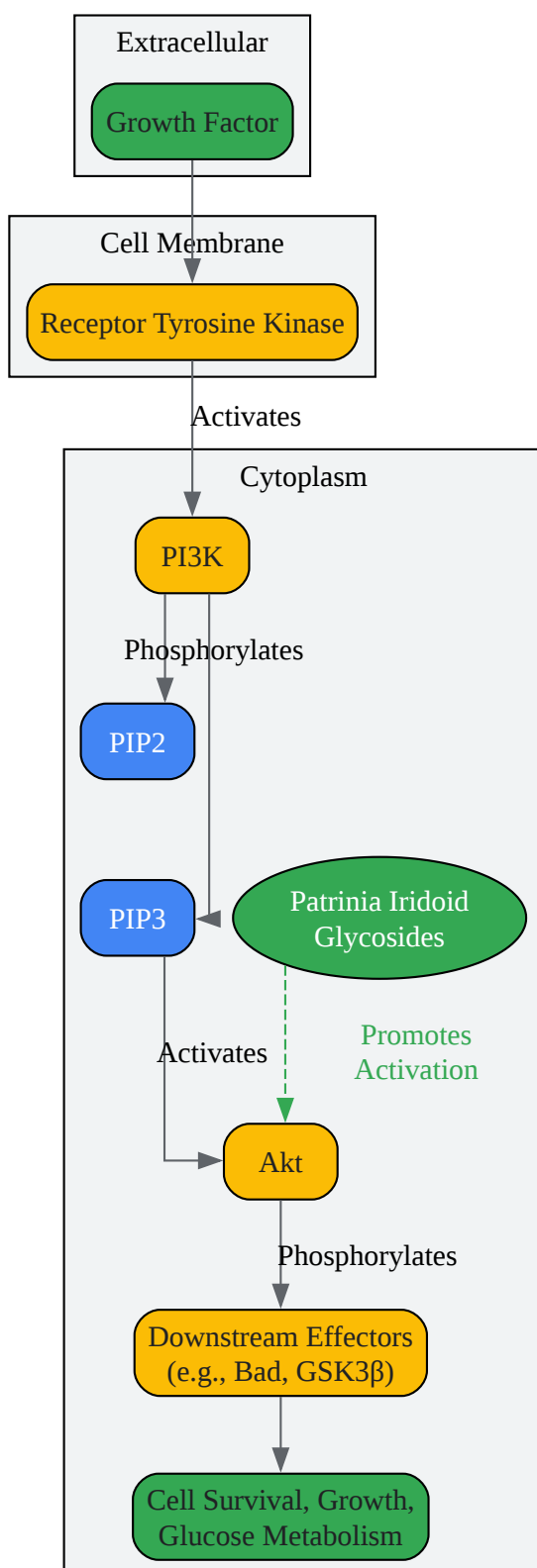












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